

In-Depth Technical Guide: Methyl 3-((3-bromophenoxy)methyl)benzoate

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Compound of Interest

Compound Name: Methyl 3-((3-bromophenoxy)methyl)benzoate

CAS No.: 148255-19-0

Cat. No.: B2926095

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A Privileged Scaffold for Biaryl Ether Synthesis in Medicinal Chemistry

Part 1: Executive Summary

Methyl 3-((3-bromophenoxy)methyl)benzoate (CAS: 148255-19-0) is a specialized synthetic intermediate belonging to the class of biaryl ethers.^[1] In modern drug discovery, this compound serves as a critical "bifunctional scaffold" designed to accelerate the synthesis of complex pharmaceutical candidates.

Its structural value lies in its orthogonal reactivity:

- The Methyl Ester: A masked carboxylic acid, ready for hydrolysis or conversion into amides/heterocycles (e.g., oxadiazoles).
- The Aryl Bromide: A pre-installed handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing for the rapid elaboration of the "Left-Hand Side" (LHS) of the molecule.

- The Ether Linker: A flexible, metabolically stable spacer that imparts specific solubility and conformational properties distinct from rigid biphenyl systems.

This guide provides a rigorous technical analysis of its synthesis, reactivity profile, and application in generating high-value chemical libraries for kinase inhibition and receptor modulation.

Part 2: Chemical Profile & Properties

Property	Specification
IUPAC Name	Methyl 3-((3-bromophenoxy)methyl)benzoate
CAS Number	148255-19-0
Molecular Formula	C ₁₅ H ₁₃ BrO ₃
Molecular Weight	321.17 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in Water
Predicted LogP	~4.2 (Lipophilic)
Key Functional Groups	Methyl Ester (Electrophile), Aryl Bromide (Electrophile/Coupling Partner), Ether (Linker)

Part 3: Synthetic Architecture

The synthesis of **Methyl 3-((3-bromophenoxy)methyl)benzoate** is a classic application of the Williamson Ether Synthesis. However, industrial scalability requires precise control over stoichiometry and base selection to prevent hydrolysis of the ester moiety during the reaction.

Retrosynthetic Analysis

The molecule is disconnected at the ether oxygen, revealing two primary precursors:

- Electrophile: Methyl 3-(bromomethyl)benzoate (CAS: 1129-28-8).[\[2\]](#)[\[3\]](#)
- Nucleophile: 3-Bromophenol (CAS: 591-20-8).

Validated Experimental Protocol

Objective: Synthesis of **Methyl 3-((3-bromophenoxy)methyl)benzoate** on a 10 mmol scale.

Reagents:

- Methyl 3-(bromomethyl)benzoate (2.29 g, 10 mmol)
- 3-Bromophenol (1.73 g, 10 mmol)
- Potassium Carbonate (
, anhydrous (2.76 g, 20 mmol)
- Acetone (50 mL) or DMF (for faster kinetics, though Acetone is easier to work up)
- Potassium Iodide (KI) (catalytic amount, 0.1 eq) – Optional, to accelerate reaction via Finkelstein substitution.

Step-by-Step Methodology:

- Activation: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 3-bromophenol (1.0 eq) in anhydrous Acetone. Add
(2.0 eq). Stir at room temperature for 15 minutes to facilitate deprotonation of the phenol, generating the phenoxide anion.
- Addition: Add Methyl 3-(bromomethyl)benzoate (1.0 eq) dropwise to the stirring suspension. If using KI, add it at this stage.
- Reflux: Equip the flask with a reflux condenser and heat the mixture to a gentle reflux (
) for 4–6 hours.
 - Process Control: Monitor via TLC (Hexane:EtOAc 4:1). The starting benzyl bromide spot should disappear.
- Workup: Cool to room temperature. Filter off the inorganic salts (

, excess

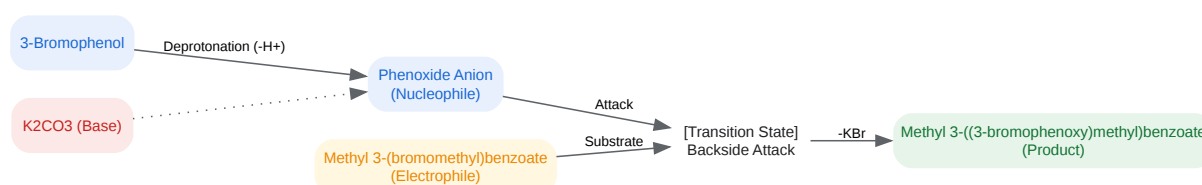
). Concentrate the filtrate under reduced pressure.

- Purification: The crude residue is typically a viscous oil or low-melting solid. Recrystallize from cold Ethanol or purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Mechanistic Pathway (S_N2)

The reaction proceeds via a concerted bimolecular nucleophilic substitution (

). The phenoxide anion attacks the benzylic carbon, displacing the bromide ion.



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Caption: Mechanistic flow of the Williamson Ether Synthesis facilitating the formation of the biaryl ether scaffold.

Part 4: Applications in Drug Discovery

This compound is not a final drug but a high-value intermediate. It allows medicinal chemists to employ a "Divergent Synthesis" strategy.

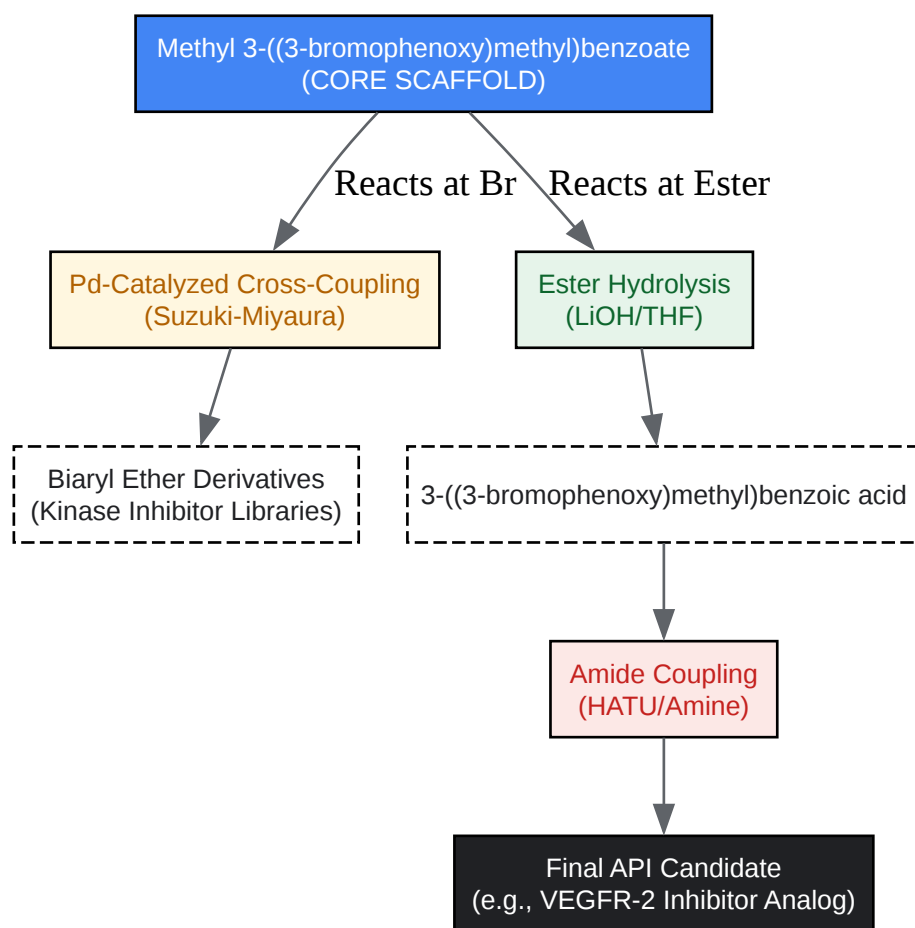
The "Bromine Handle" Strategy (Suzuki Coupling)

The aryl bromide at the 3-position of the phenoxy ring is electronically deactivated but sterically accessible. It is an ideal candidate for Palladium-catalyzed cross-coupling to introduce biaryl complexity (e.g., adding a pyridine or pyrazole ring), which is common in Kinase Inhibitors (e.g., p38 MAP kinase or VEGFR inhibitors).

The "Ester Handle" Strategy

The methyl ester can be hydrolyzed to the benzoic acid. This acid is then coupled with amines to form amides, a motif ubiquitous in GPCR modulators and Protease Inhibitors.

Divergent Workflow Diagram



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Caption: Divergent synthetic pathways utilizing the orthogonal functional groups of the core scaffold.

Part 5: Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized intermediate, the following NMR signals must be observed. Absence of the benzylic bromide signal (from the starting material) is the primary indicator of conversion.

Expected ^1H NMR Data (400 MHz, CDCl_3)

- 3.92 ppm (s, 3H): Methyl ester protons ().
- 5.10 ppm (s, 2H): Benzylic methylene protons (). Note: This shifts upfield from ~4.5 ppm in the benzyl bromide precursor.
- 6.80 – 7.30 ppm (m, 4H): Phenoxy ring aromatic protons. Look for the specific pattern of a 3-substituted benzene (d, t, t, s).
- 7.40 – 8.10 ppm (m, 4H): Benzoate ring protons. The proton ortho to the ester will be the most deshielded (~8.1 ppm).

Part 6: Safety & Handling

- Hazard Identification:
 - Precursors: Methyl 3-(bromomethyl)benzoate is a lachrymator and skin irritant. 3-Bromophenol is toxic and corrosive.
 - Product: Likely a skin and eye irritant.^[3] Handle with gloves and eye protection.
- Storage: Store in a cool, dry place (). Keep away from strong oxidizers.
- Disposal: Halogenated organic waste.

References

- PubChem.Methyl 3-(bromomethyl)benzoate Compound Summary. CID 517981. Available at: [\[Link\]](#)
- Preprints.org.Benzoic Acid and Its Synthetic Derivatives as Important Medicinal Product Attenuates Cancer. (Discusses biaryl ether benzoic acid derivatives). Available at: [\[Link\]](#)

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Sources

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